

Safeguarding Your Research: A Guide to Handling alpha-D-Glucose Pentaacetate

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Compound of Interest

Compound Name: *alpha-D-Glucose pentaacetate*

Cat. No.: B028268

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **alpha-D-Glucose Pentaacetate**, fostering a secure research environment.

Essential Safety and Handling at a Glance

Alpha-D-Glucose Pentaacetate is a stable compound, but adherence to proper safety protocols is crucial to minimize risk and ensure the integrity of your research. The following table summarizes key quantitative data for quick reference.

Parameter	Value	Reference
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	[1]
Molecular Weight	390.34 g/mol	[1]
Melting Point	109-111 °C	[1]
Flash Point	> 150 °C (> 302 °F)	[2]
GHS Hazard Statements	H317: May cause an allergic skin reaction.	[1]

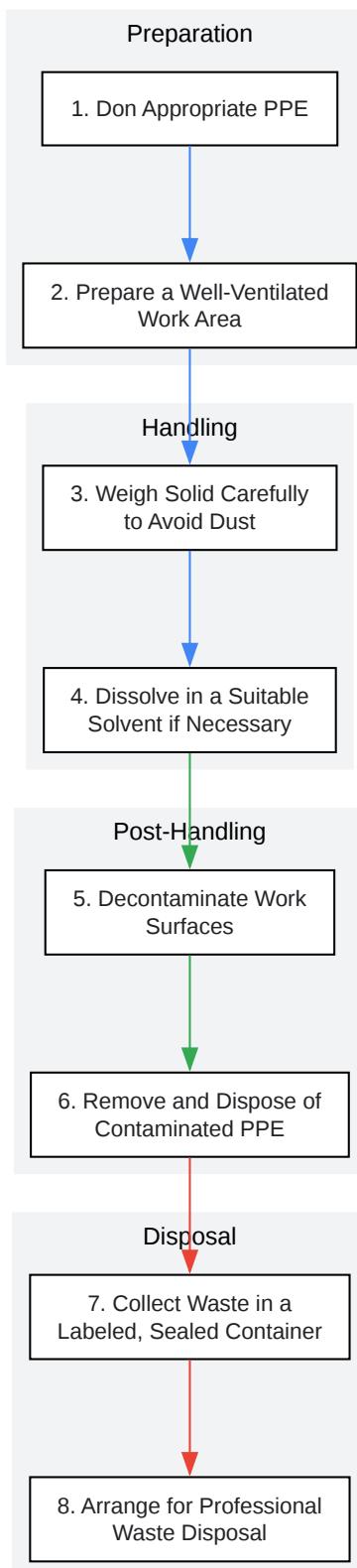
Personal Protective Equipment (PPE): Your First Line of Defense

When handling **alpha-D-Glucose Pentaacetate**, a comprehensive PPE strategy is non-negotiable. The following equipment is mandatory to prevent skin contact, inhalation, and eye exposure.

- Hand Protection: Wear impervious gloves, such as nitrile or latex.[\[1\]](#)[\[3\]](#)
- Eye and Face Protection: Use tightly fitting safety goggles or safety glasses with side-shields.[\[2\]](#)[\[3\]](#)
- Skin and Body Protection: A standard laboratory coat should be worn to protect against accidental spills.[\[3\]](#) In situations with a higher risk of exposure, consider wearing fire/flame resistant and impervious clothing.[\[3\]](#)
- Respiratory Protection: If handling the powder in a way that generates dust, a dust mask (type N95 or equivalent) is recommended to avoid inhalation.[\[1\]](#)

Procedural Guidance for Safe Handling and Disposal

A systematic approach to handling and disposal is critical for maintaining a safe laboratory environment. The following workflow outlines the key steps from preparation to final disposal.

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Caption: Workflow for handling **alpha-D-Glucose pentaacetate**.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure you are in a well-ventilated area and have donned the appropriate personal protective equipment (PPE).[3]
- Handling: When working with the solid form, handle it in a way that avoids the formation of dust.[2] Limit all unnecessary personal contact.[4]
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[3] Avoid contact with strong oxidizing agents and strong acids.[2]
- First Aid:
 - In case of skin contact: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[2][3]
 - In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
 - If inhaled: If breathing is difficult, move to fresh air and seek medical attention if symptoms occur.[2][3]
 - If ingested: Clean your mouth with water and drink plenty of water afterward. Get medical attention if you feel unwell.[2]

Disposal Plan: Ensuring Environmental Responsibility

Proper disposal of **alpha-D-Glucose Pentaacetate** is a critical final step. All waste must be handled in accordance with local, state, and federal regulations.[4]

- Waste Collection: Collect any waste material in a suitable, closed container that is clearly labeled.[2]
- Professional Disposal: Dispose of the contents and container at an approved waste disposal plant.[2] Do not allow the chemical to enter drains.[5]

- Spill Cleanup: In the event of a spill, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[2][6] Ensure the area is well-ventilated.[5] Contaminated clothing should be removed and washed before reuse.[3]

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